

Selenic Acid: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Selenic acid

Cat. No.: B1206089

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Introduction

Selenic acid (H_2SeO_4) is a powerful oxidizing agent and a strong acid, analogous to sulfuric acid. Its unique chemical properties make it a valuable reagent in various research and industrial applications, including organic synthesis and the manufacturing of selenates. However, its high reactivity and toxicity necessitate stringent safety protocols and handling procedures. This guide provides an in-depth overview of the safety precautions, handling protocols, and emergency procedures required for the safe use of **selenic acid** in a laboratory setting.

Hazard Identification and Classification

Selenic acid is classified as a hazardous substance with multiple acute and chronic health risks. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating these hazards.

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed.[1][2]
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled.[1][2]
Skin Corrosion/Irritation	1B / 2	H314: Causes severe skin burns and eye damage. / H315: Causes skin irritation.[2][3]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.[1][2]
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs through prolonged or repeated exposure.[1][2]
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life.[1]
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects.[1][2]

GHS Pictograms:

Signal Word: Danger[1]

Quantitative Toxicity Data

Understanding the quantitative toxicity of **selenic acid** is crucial for risk assessment and for establishing appropriate safety measures. The following table summarizes the available toxicity data.

Toxicity Data Type	Value	Species	Route	Reference
Oral LD50	68.1 mg/kg	Rat	Oral	[1]
Dermal LD50	4 mg/kg	Rabbit	Dermal	[4]
Intravenous LD50	11 mg/kg	Mouse	Intravenous	[4]
Aquatic Toxicity (LC50)	36.3 mg/L (24 hr)	Brook trout	-	[5]
OSHA PEL (as Se)	0.2 mg/m ³	-	TWA	[1]
ACGIH TLV (as Se)	0.2 mg/m ³	-	TWA	[1]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory when handling **selenic acid** to prevent exposure.

Body Part	Required PPE	Specifications
Eyes/Face	Safety goggles and face shield	Tightly fitting safety goggles. Faceshield (8-inch minimum). [1]
Skin	Chemical-resistant gloves and lab coat	Handle with gloves.[1] Impervious clothing.[6]
Respiratory	Respirator	Use a respirator if ventilation is inadequate. A P3 type mask is recommended for short interventions.[4]

Experimental Protocol: Preparation of a Dilute Selenic Acid Solution

This protocol outlines the steps for safely preparing a dilute solution of **selenic acid** from a concentrated stock.

Materials:

- Concentrated **selenic acid**
- Deionized water
- Appropriate volumetric flasks and pipettes
- Fume hood
- Personal Protective Equipment (as specified in Section 3)

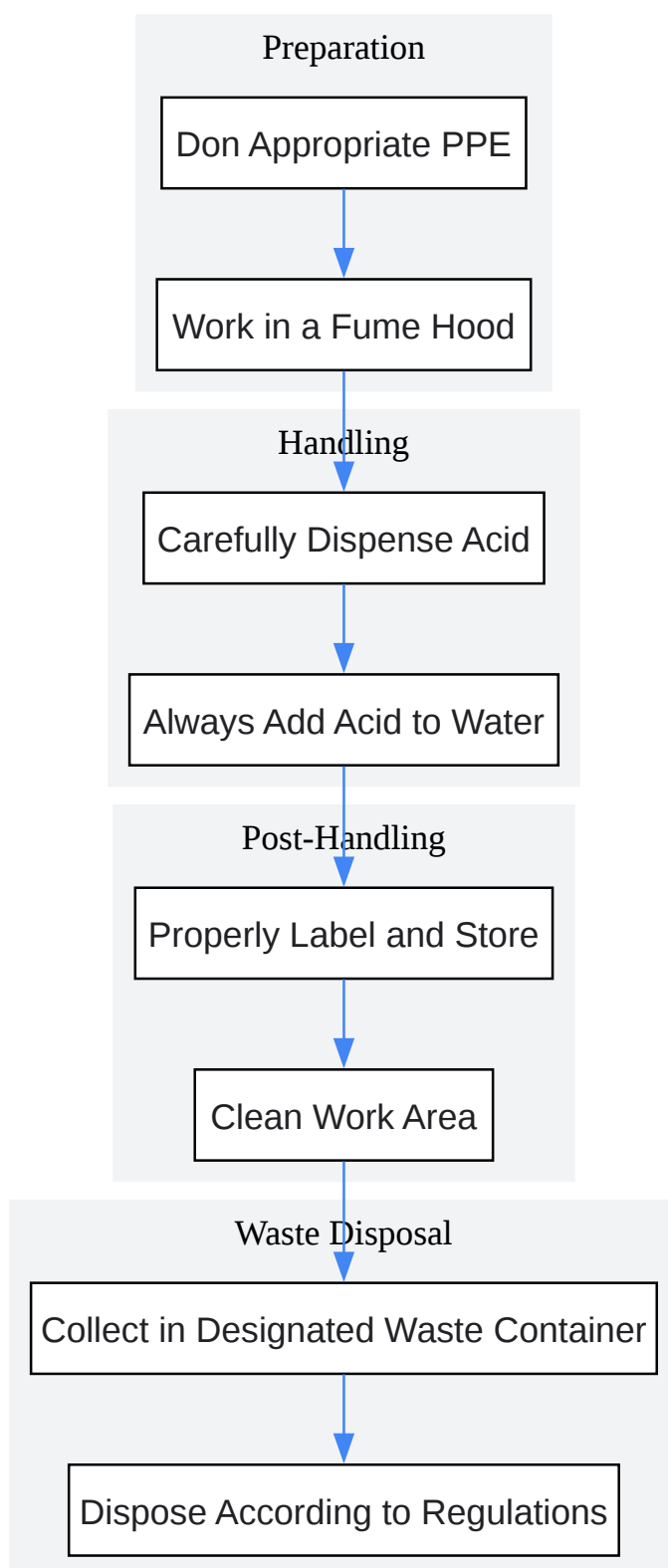
Procedure:

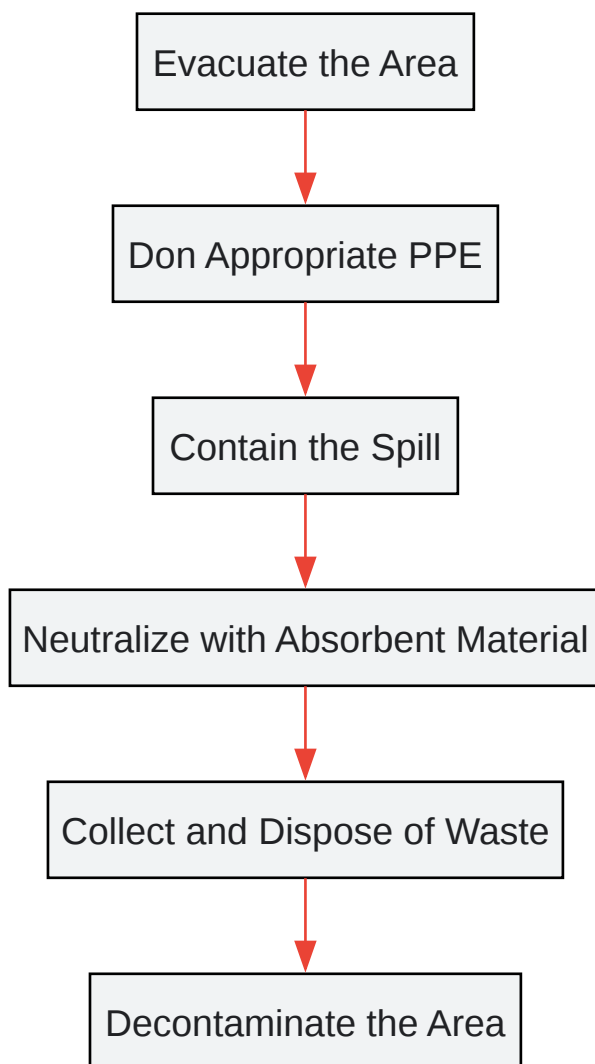
- Preparation: Don all required PPE before entering the designated work area. Ensure the fume hood is functioning correctly.
- Calculation: Calculate the required volume of concentrated **selenic acid** needed to achieve the desired final concentration and volume.
- Dilution:
 - Partially fill the volumetric flask with deionized water.
 - Slowly and carefully add the calculated amount of concentrated **selenic acid** to the water in the volumetric flask. Always add acid to water, never the other way around, to avoid a violent exothermic reaction.
 - Allow the solution to cool to room temperature.
 - Add deionized water to the calibration mark on the volumetric flask.

- Cap the flask and invert it several times to ensure thorough mixing.
- Labeling and Storage: Clearly label the flask with the name of the solution, its concentration, the date of preparation, and any relevant hazard warnings. Store in a cool, dry, well-ventilated area away from incompatible materials.^[7]
- Waste Disposal: Dispose of any waste materials according to institutional and local regulations for hazardous waste.^{[1][7]}

Standard Operating Procedure for Handling Selenic Acid

The following flowchart illustrates the standard operating procedure for the safe handling of selenic acid.





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